

Extraction methods for 4-[(Benzyl)amino]butyramide from biological samples

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Compound of Interest

Compound Name: 4-[(Benzyl)amino]butyramide
monohydrochloride

CAS No.: 79430-84-5

Cat. No.: B12685563

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Application Note: High-Efficiency Extraction and Quantification of 4-[(Benzyl)amino]butyramide from Biological Matrices

Part 1: Introduction & Physicochemical Profiling

4-[(Benzyl)amino]butyramide is a structural analog of GABA (gamma-aminobutyric acid) featuring a benzyl substituent on the 4-amino group and an amide terminus. Unlike endogenous GABA, which is highly polar and zwitterionic, the addition of the benzyl group significantly increases lipophilicity, while the amide cap removes the acidic functionality.

This structural modification dictates the extraction strategy. The compound behaves as a lipophilic base (Secondary Amine, $pK_a \sim 9.5$) rather than an amphoteric amino acid. Consequently, standard protein precipitation (PPT) is often insufficient for trace analysis due to matrix suppression. This guide details two superior extraction protocols: Mixed-Mode Cation Exchange (MCX) SPE (Gold Standard) and Liquid-Liquid Extraction (LLE) (Cost-Effective Alternative).

Target Analyte Profile

Property	Value (Estimated)	Impact on Extraction
Formula	C ₁₁ H ₁₆ N ₂ O	MW: 192.26 g/mol
Structure	Ph-CH ₂ -NH-(CH ₂) ₃ -CONH ₂	Secondary amine is the handle for MCX.
pKa (Base)	~9.2 – 9.6	Positively charged at pH < 7. Neutral at pH > 11.
LogP	~0.8 – 1.2	Moderately polar. Retains well on C18; extractable by EtOAc.
Detection	ESI+ MS/MS	Precursor [M+H] ⁺ : 193.1 m/z. Major Fragment: 91.1 m/z (Tropylium).

Part 2: Sample Preparation Protocols

Method A: Mixed-Mode Cation Exchange (MCX) SPE (Recommended)

Rationale: This method utilizes the basicity of the secondary amine to lock the analyte onto the sorbent via ionic interaction, allowing aggressive organic washing to remove neutral interferences (phospholipids) before elution.

Materials:

- SPE Cartridge: Oasis MCX or Strata-X-C (30 mg/1 mL).
- Loading Buffer: 2% Phosphoric Acid () in water.
- Elution Solvent: 5% Ammonium Hydroxide () in Methanol.

Protocol:

- Sample Pre-treatment:
 - Aliquot 100 μ L of plasma/tissue homogenate into a 1.5 mL tube.
 - Add 10 μ L Internal Standard (IS) working solution (e.g., N-benzyl-GABA-d5 or Verapamil).
 - Add 300 μ L of 2%
 . Vortex for 30 sec.
 - Why: Acidification ensures the amine is fully protonated (
) for ionic binding. Disruption of protein binding occurs here.
- Conditioning:
 - Add 1 mL Methanol to cartridge.
 - Add 1 mL Water.
- Loading:
 - Load the entire pre-treated sample (~410 μ L) onto the cartridge at low vacuum (1 mL/min).
- Washing (Critical Step):
 - Wash 1 (Aqueous): Add 1 mL 2% Formic Acid. (Removes proteins/salts).
 - Wash 2 (Organic): Add 1 mL 100% Methanol.
 - Why: Since the analyte is ionically bound, 100% methanol will not elute it but will strip away neutral lipids and hydrophobic matrix components.
- Elution:
 - Add 500 μ L 5%
 in Methanol. Collect eluate.
 - Why: High pH deprotonates the amine (
)

), breaking the ionic bond and releasing the analyte.

- Reconstitution:
 - Evaporate to dryness under
 - at 40°C.
 - Reconstitute in 100 µL Mobile Phase A/B (90:10).

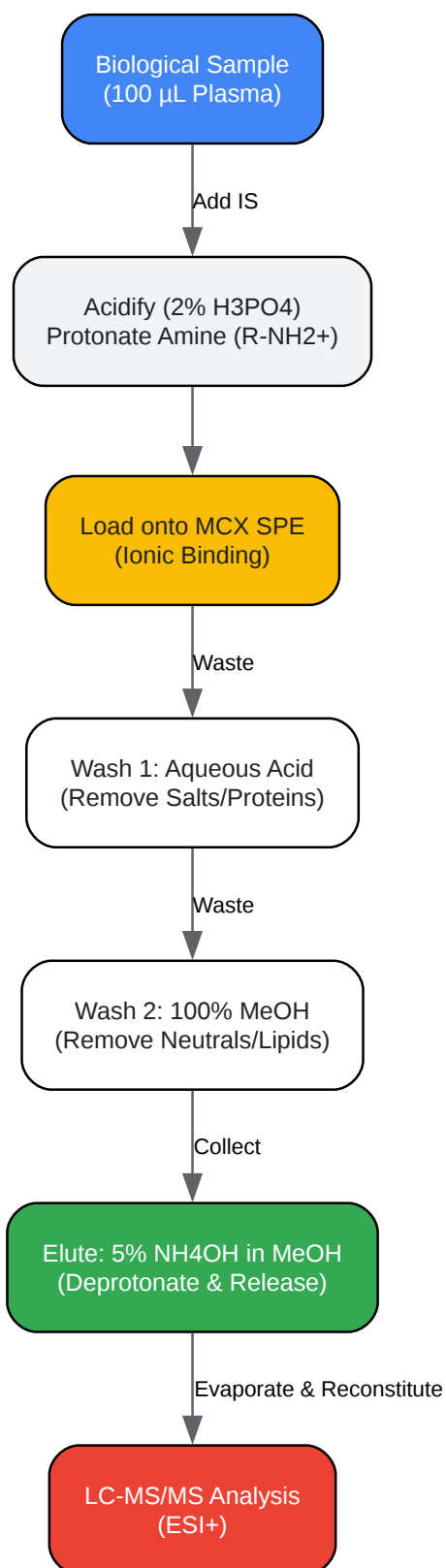
Method B: Liquid-Liquid Extraction (LLE)

Rationale: Exploits the pH-dependent solubility. At pH 12, the amine is neutral and partitions into organic solvent.

Protocol:

- Aliquot: 100 µL sample + 10 µL IS.
- Alkalinization: Add 50 µL 0.5 M Sodium Carbonate () or NaOH (pH > 11).
- Extraction: Add 600 µL Ethyl Acetate (EtOAc) or MTBE.
- Agitation: Shake/vortex vigorously for 10 mins. Centrifuge at 4000 rpm for 5 mins.
- Transfer: Transfer the supernatant (organic layer) to a clean tube.
- Dry & Reconstitute: Evaporate and reconstitute as in Method A.

Part 3: Visualization of Workflows



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Caption: Figure 1. Mixed-Mode Cation Exchange (MCX) workflow ensuring removal of matrix interferences via ionic lock.

Part 4: LC-MS/MS Analytical Conditions

Chromatography: A standard C18 column is sufficient due to the benzyl group's hydrophobicity. HILIC is not required (unlike for GABA).

Parameter	Setting
Column	Waters XBridge C18 or Phenomenex Kinetex C18 (2.1 x 50 mm, 2.6 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Injection Vol	2 - 5 µL

Gradient Profile:

Time (min)	% B	Description
0.0	5	Initial Hold
0.5	5	Load
3.0	90	Elution of Analyte
4.0	90	Wash
4.1	5	Re-equilibration

| 6.0 | 5 | End |

Mass Spectrometry (MRM Parameters):

- Ionization: ESI Positive (

)

- Source Temp: 500°C
- Capillary Voltage: 3.5 kV

Analyte	Precursor (m/z)	Product (m/z)	Cone (V)	Collision (eV)	Origin
4-[(Benzyl)amino]butyramide	193.1	91.1	25	20	Benzyl cation (Tropylium)
193.1	176.1	25	15	Loss of	
IS (Generic)	Depends on IS	Depends on IS	-	-	-

Part 5: Validation & Troubleshooting

Validation Criteria (Bioanalytical Method Validation - FDA/EMA):

- Recovery: Should be >80% for MCX. (LLE typically ~70%).
- Matrix Effect: Calculate Matrix Factor (MF). Ideal range: 0.85 – 1.15.
 - Tip: If suppression is observed at retention time, switch to the MCX protocol to remove phospholipids.
- Linearity: Expected range 1 ng/mL – 1000 ng/mL ().

Troubleshooting Guide:

- Low Recovery (MCX): Ensure the load step is acidic (pH < 4). If the sample is not acidic enough, the amine won't bind to the sorbent.

- Low Recovery (LLE): Ensure the extraction pH is > 11. If pH is neutral, the amine remains charged and stays in the water phase.
- Peak Tailing: Secondary amines interact with free silanols on older C18 columns. Use a "High pH" stable column (e.g., XBridge) or increase buffer strength (10mM Ammonium Formate).

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